

# An In-depth Technical Guide to Carbohydrazide (CAS 497-18-7)

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## Compound of Interest

Compound Name: Carbohydrazide

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## Introduction

**Carbohydrazide**, with the CAS registry number 497-18-7, is a white crystalline solid of significant interest across various scientific and industrial domains. It is a derivative of hydrazine and is recognized for its strong reducing properties. This technical guide provides a comprehensive overview of the core properties of **carbohydrazide**, including its physicochemical characteristics, spectral data, and key applications, with a focus on its role as an oxygen scavenger and an intermediate in organic synthesis. Detailed experimental protocols and visual representations of its chemical behavior are included to support research and development activities.

## Physicochemical Properties

**Carbohydrazide** is a water-soluble solid that exhibits distinct physical and chemical properties. It is largely insoluble in organic solvents such as alcohol, ether, and benzene.<sup>[1][2]</sup> Upon heating, it decomposes at its melting point.<sup>[1][2]</sup>

Table 1: Physicochemical Properties of **Carbohydrazide**

| Property                       | Value                                | References |
|--------------------------------|--------------------------------------|------------|
| CAS Number                     | 497-18-7                             | [3]        |
| Molecular Formula              | CH <sub>6</sub> N <sub>4</sub> O     | [3]        |
| Molecular Weight               | 90.09 g/mol                          | [2]        |
| Appearance                     | White crystalline powder or pellets  | [3]        |
| Melting Point                  | 153-154 °C (decomposes)              | [2][4]     |
| Density                        | 1.341 g/cm <sup>3</sup>              | [2]        |
| Solubility in Water            | Very soluble                         | [2][4]     |
| Solubility in Organic Solvents | Insoluble in alcohol, ether, benzene | [1][2]     |
| pKa (Predicted)                | 11.81 ± 0.20                         | [5]        |
| Vapor Pressure                 | 14.4 mm Hg at 25°C                   | [1]        |

## Spectral Data

The structural characteristics of **carbohydrazide** have been elucidated through various spectroscopic techniques.

Table 2: Spectral Data of **Carbohydrazide**

| Spectrum Type                      | Key Peaks / Characteristics  | References |
|------------------------------------|--|------------|
| Infrared (IR) Spectroscopy         | Carbonyl (C=O) stretching vibration: $\sim 1639.4\text{ cm}^{-1}$ ; N-H bending vibration: $\sim 1539\text{ cm}^{-1}$ ; N-H stretching vibrations: $\sim 3357.8\text{ cm}^{-1}$ and $\sim 3303.8\text{ cm}^{-1}$ | [6]        |
| Mass Spectrometry (MS)             | Molecular ion peak ( $M^+$ ) at $m/z$ 90. Key fragments observed at $m/z$ 32, 28, 44, and 29.  | [7]        |
| $^1\text{H}$ NMR (DMSO- $d_6$ )    | Signals for NH and $\text{NH}_2$ protons are expected. Specific chemical shift data in DMSO- $d_6$ is not readily available in the reviewed literature.  |            |
| $^{13}\text{C}$ NMR (DMSO- $d_6$ ) | A signal for the carbonyl carbon is expected. Specific chemical shift data in DMSO- $d_6$ is not readily available in the reviewed literature.   |            |

## Safety and Handling

**Carbohydrazide** is considered a hazardous substance and requires careful handling. It is harmful if swallowed and can cause skin and eye irritation.[8] Heating **carbohydrazide** may lead to an explosion.[2] It is incompatible with strong acids and strong oxidizing agents.[5] When heated to decomposition, it emits toxic fumes of nitrogen oxides.[4]

Table 3: Safety Information for **Carbohydrazide**

| Hazard Statement                                | Precautionary Statement  | References |
|---|--|------------|
| Harmful if swallowed                            | Do not eat, drink or smoke when using this product.                    | [8]        |
| Causes skin irritation                          | Wear protective gloves.  | [8]        |
| Causes serious eye irritation                   | Wear eye protection/face protection.                                   | [8]        |
| May cause an allergic skin reaction             | Contaminated work clothing should not be allowed out of the workplace. | [8]        |
| Toxic to aquatic life with long lasting effects | Avoid release to the environment.                                      | [8]        |

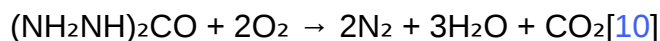
## Core Applications and Reaction Mechanisms

**Carbohydrazide**'s versatile chemical nature lends itself to a variety of applications, most notably as an oxygen scavenger in boiler water treatment and as a precursor in organic synthesis.

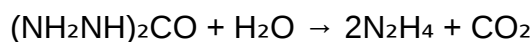
### Oxygen Scavenging and Metal Passivation

**Carbohydrazide** is a highly effective oxygen scavenger used to control corrosion in boiler systems.[9] It is considered a safer alternative to hydrazine.[4] It reacts with dissolved oxygen to form harmless, volatile products, thus not contributing to the total dissolved solids in the boiler water.[9]

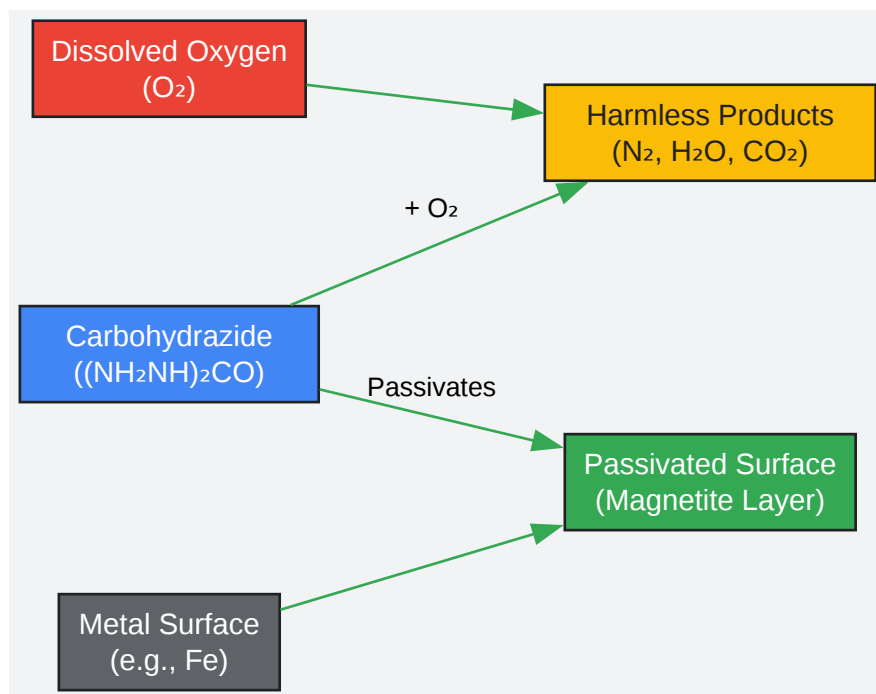
The primary reaction with oxygen is:



At temperatures above 180°C, **carbohydrazide** can decompose to form hydrazine, which also acts as an oxygen scavenger.[11]



Furthermore, **carbohydrazide** promotes the formation of a passive, protective magnetite ( $\text{Fe}_3\text{O}_4$ ) layer on metal surfaces, further inhibiting corrosion.[4] It can also reduce metal oxides, such as converting ferric oxide ( $\text{Fe}_2\text{O}_3$ ) to ferrous oxide ( $\text{FeO}$ ) and cupric oxide ( $\text{CuO}$ ) to cuprous oxide ( $\text{Cu}_2\text{O}$ ).[4][9]

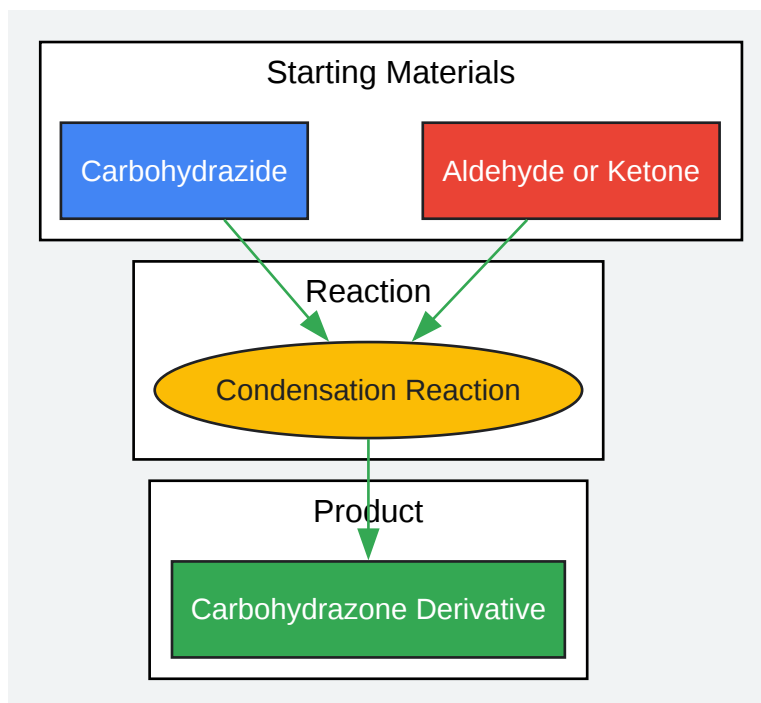


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Oxygen Scavenging and Passivation by **Carbohydrazide**.

## Organic Synthesis

**Carbohydrazide** serves as a versatile building block in organic synthesis, particularly for the preparation of various heterocyclic compounds. Its two hydrazine moieties allow it to readily undergo condensation reactions with aldehydes and ketones to form carbohydrazones. These derivatives are valuable intermediates in the synthesis of pharmaceuticals, herbicides, and plant growth regulators.[12][13][14]



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Synthesis of Carbohydrazone Derivatives.

## Experimental Protocols

### Synthesis of Carbohydrazide from Urea and Hydrazine Hydrate

This protocol describes a common laboratory-scale synthesis of **carbohydrazide**.

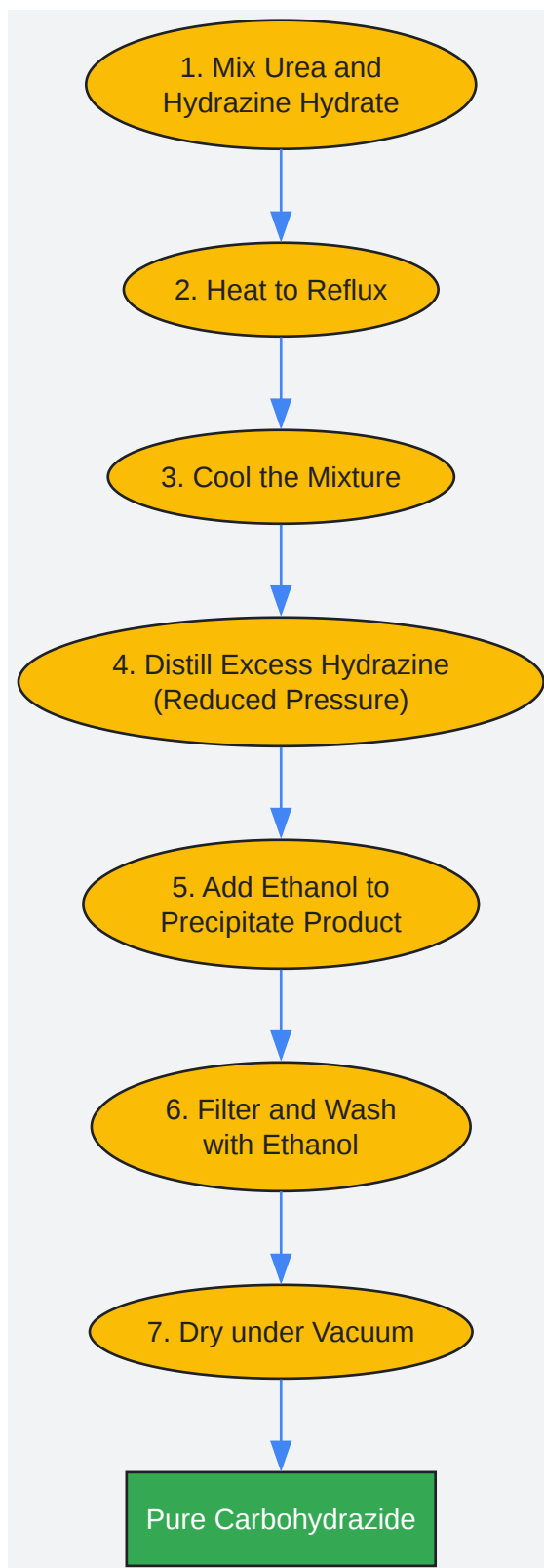
Materials:

- Urea
- Hydrazine hydrate (80% or higher)
- Ethanol
- Round-bottom flask with reflux condenser
- Heating mantle

- Stirring apparatus
- Büchner funnel and flask
- Vacuum source

Procedure:

- Combine urea and an excess of hydrazine hydrate in a round-bottom flask equipped with a reflux condenser and a stirrer. A typical molar ratio is 1:2.5 (urea:hydrazine hydrate).<sup>[15]</sup>
- Heat the mixture to reflux and maintain for several hours (e.g., 6-40 hours, depending on the scale and specific procedure).<sup>[15]</sup> Ammonia gas will be evolved during the reaction.
- After the reaction is complete, allow the mixture to cool.
- Distill off the excess hydrazine hydrate under reduced pressure.
- To the cooled residue, add ethanol to precipitate the **carbohydrazide**.<sup>[15]</sup>
- Collect the white crystalline product by vacuum filtration using a Büchner funnel.
- Wash the crystals with cold ethanol to remove any remaining impurities.
- Dry the purified **carbohydrazide** under vacuum.



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Workflow for the Synthesis of **Carbohydrazide**.



## Industrial Protocol for Boiler Water Treatment

The following provides a general guideline for the application of **carbohydrazide** as an oxygen scavenger in industrial boiler systems.

Materials:

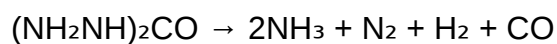
- **Carbohydrazide** (solid or aqueous solution)
- Dosing pump
- Feedwater line access point

Procedure:

- **Dosage Calculation:** The amount of **carbohydrazide** required depends on the level of dissolved oxygen in the feedwater. A common starting point is to use at least 0.5 moles of **carbohydrazide** for every mole of dissolved oxygen.<sup>[4]</sup> For a commercial 6.5% **carbohydrazide** solution, a typical dosage is 23.0 ppm of the product per ppm of oxygen, plus a desired residual of 0.8 to 1.2 ppm of the product.<sup>[16]</sup>
- **Point of Injection:** **Carbohydrazide** should be fed continuously to the boiler feedwater.<sup>[16]</sup> The preferred point of injection is after the deaerator, to scavenge any remaining dissolved oxygen.<sup>[3]</sup>
- **Solution Preparation (if using solid):** If using solid **carbohydrazide**, it should be dissolved in high-purity water to create a stock solution before being introduced into the feedwater line via a dosing pump. It is advised to feed the product neat as dilution can reduce its oxygen-scavenging capabilities.<sup>[16]</sup>
- **System Monitoring:** The concentration of residual **carbohydrazide** in the boiler water should be monitored regularly to ensure effective corrosion control. The pH of the boiler water should also be maintained within the recommended range.

## Thermal Decomposition

**Carbohydrazide** undergoes thermal decomposition at elevated temperatures. Above 200°C, it decomposes into ammonia, nitrogen, and hydrogen.<sup>[1]</sup>



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Thermal Decomposition of **Carbohydrazide**.

## Conclusion

**Carbohydrazide** (CAS 497-18-7) is a compound with significant utility in industrial water treatment and as a versatile intermediate in organic synthesis. Its effectiveness as an oxygen scavenger and metal passivator makes it a valuable tool for corrosion control in boiler systems, offering a safer alternative to traditional hydrazine. Its reactivity also allows for the synthesis of a wide array of organic molecules with potential applications in pharmaceuticals and agrochemicals. A thorough understanding of its physicochemical properties, spectral characteristics, and safe handling procedures is essential for its effective and responsible use in research and industrial settings.

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